

How to properly store and handle CY5-N3 powder and solutions

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Compound of Interest

Compound Name: CY5-N3

Cat. No.: B560655

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An In-depth Guide to the Storage and Handling of CY5-N3

CY5-N3, also known as Sulfo-Cyanine5-azide, is a bright, far-red fluorescent dye functionalized with an azide group.^{[1][2]} This feature allows it to be covalently attached to biomolecules via copper-catalyzed (CuAAC) or strain-promoted (SPAAC) azide-alkyne cycloaddition, commonly known as "click chemistry".^{[3][4]} Its high extinction coefficient, good water solubility, and cell permeability make it a valuable tool for labeling and imaging nucleic acids, proteins, and other molecules in cell imaging, tissue analysis, and in vivo studies.^{[1][5][6]}

Proper storage and handling are critical to maintain the compound's stability and ensure the success of labeling experiments. This guide provides detailed technical information and protocols for researchers, scientists, and drug development professionals.

CY5-N3 Powder: Storage and Handling

The solid, lyophilized powder form of **CY5-N3** is relatively stable when stored correctly. The primary threats to its integrity are moisture, light, and elevated temperatures.

1.1. Safe Handling While not classified as a hazardous substance, standard laboratory precautions should be followed.^[7]

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves, a lab coat, and safety glasses as described by OSHA.^{[8][9]}

- Ventilation: Handle the powder in a well-ventilated area or a chemical fume hood to avoid the formation and inhalation of dust or aerosols.[7][8]
- Preventing Contamination: Before opening the vial, allow it to warm to room temperature. This prevents atmospheric moisture from condensing inside the vial, which can lead to hydrolysis and degradation.[10]

1.2. Storage Conditions Proper storage is essential for maximizing the shelf life of the powder.

- Temperature: Store the vial at -20°C for long-term stability.[1][2]
- Light: **CY5-N3** is photosensitive.[1] The vial should be stored in the dark, for example, by placing it in a secondary opaque container or an amber box.
- Moisture: Keep the container tightly sealed to protect it from moisture.[1] Storing the vial in a container with a desiccant is also recommended to maintain a dry environment.[8]

Table 1: Summary of **CY5-N3** Powder Storage

Parameter	Recommendation	Rationale	Shelf Life
Temperature	-20°C	Minimizes thermal degradation.	Up to 3 years.[1]
Light	Protect from light (store in dark).	Prevents photodegradation.	N/A

| Atmosphere | Tightly sealed container, desiccated. | Prevents hydrolysis. | N/A |

CY5-N3 Solutions: Preparation and Storage

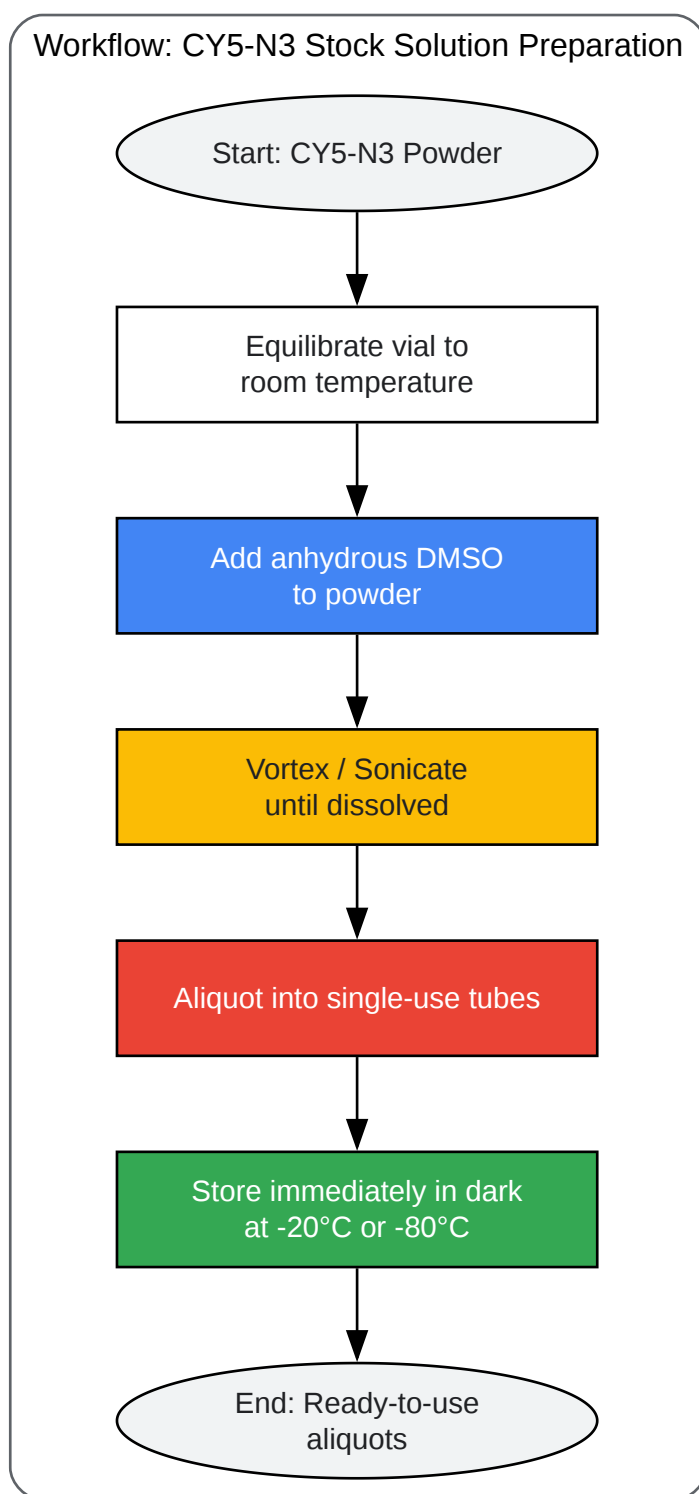
CY5-N3 is significantly less stable in solution compared to its powder form, especially in aqueous buffers.[1][7] Therefore, solutions must be prepared and stored with great care.

2.1. Recommended Solvents For creating concentrated stock solutions, high-quality, anhydrous organic solvents are required.

- Primary Solvents: Anhydrous dimethyl sulfoxide (DMSO) or dimethylformamide (DMF) are recommended.[\[1\]](#)
- Solubility: In DMSO, **CY5-N3** has a solubility of approximately 20 mg/mL (27.07 mM). Sonication may be required to fully dissolve the powder.[\[1\]](#)

2.2. Experimental Protocol: Stock Solution Preparation A concentrated stock solution (typically 1-10 mM) in anhydrous DMSO is the standard starting point.[\[1\]](#)

- Objective: To prepare a 10 mM stock solution of **CY5-N3** (MW: 738.92 g/mol) in anhydrous DMSO.
- Materials:
 - **CY5-N3** powder vial
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes
 - Vortex mixer
- Procedure:
 - Allow the **CY5-N3** vial to equilibrate to room temperature before opening.
 - To prepare a 10 mM solution from 1 mg of powder, add 135.3 μ L of anhydrous DMSO to the vial.
 - Vortex the vial thoroughly until all the powder is completely dissolved. Brief sonication can assist with dissolution.[\[1\]](#)
 - Centrifuge the vial briefly to collect the solution at the bottom.
 - The stock solution is now ready for use or storage.



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Caption: Workflow for preparing and storing **CY5-N3** stock solutions.

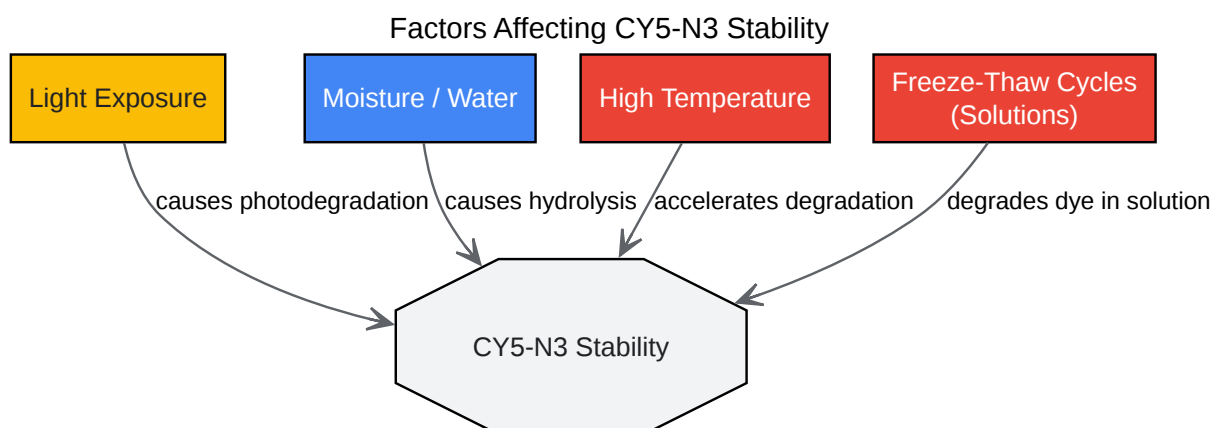
2.3. Storage of Solutions

- **Stock Solutions:** It is highly recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the dye.[\[1\]](#)[\[3\]](#) Store these aliquots protected from light.
- **Working Solutions:** Working solutions are prepared by diluting the stock solution into an aqueous buffer (e.g., PBS, HEPES, pH 7.2-7.4) to a final concentration of 0.1–10 μM .[\[1\]](#) These solutions are unstable and should be prepared fresh immediately before use for best results.[\[1\]](#)[\[5\]](#)[\[7\]](#)

Table 2: Summary of **CY5-N3** Solution Storage

Solution Type	Solvent	Storage Temp.	Stability / Shelf Life	Key Considerations
Stock Solution	Anhydrous DMSO/DMF	-20°C	~1 month [3] [11]	Aliquot to avoid freeze-thaw cycles. Protect from light.
		-80°C	6 months to 1 year. [1] [3]	Preferred for longer-term storage. Protect from light.

| Working Solution | Aqueous Buffer (e.g., PBS) | N/A | Unstable | Must be prepared fresh immediately before use.[\[1\]](#)[\[7\]](#) |



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Caption: Key environmental factors that negatively impact **CY5-N3** stability.

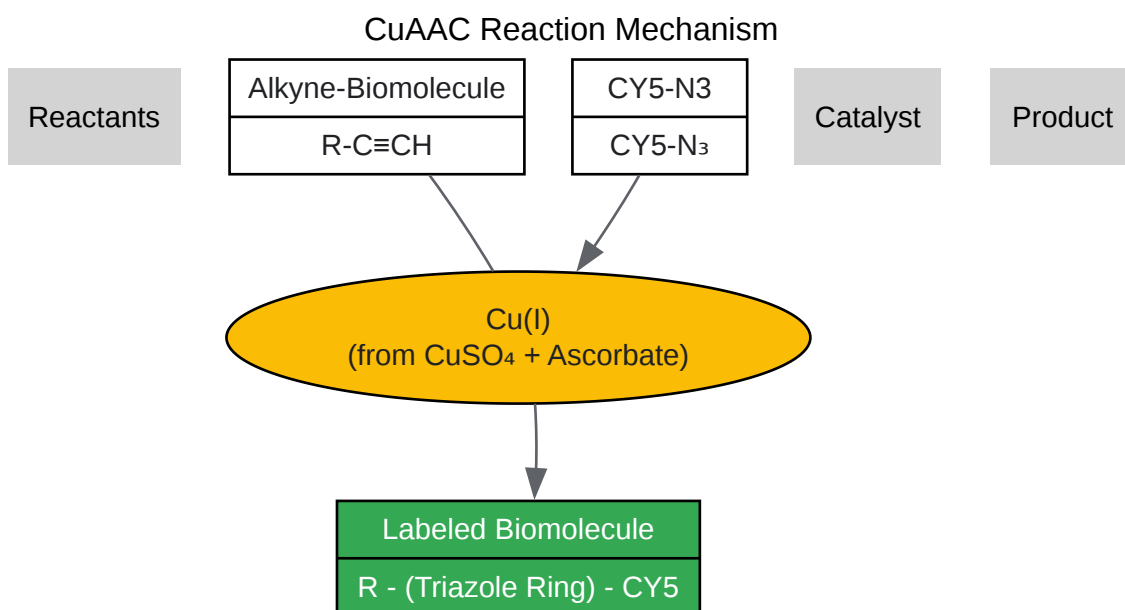
Core Application Protocol: Copper-Catalyzed Click Chemistry (CuAAC)

The most common application of **CY5-N3** is the labeling of alkyne-modified biomolecules through a CuAAC reaction.

- Objective: To covalently label an alkyne-containing protein with **CY5-N3**.
- Materials:
 - Alkyne-modified protein in a non-amine buffer (e.g., PBS).
 - **CY5-N3** stock solution (10 mM in DMSO).
 - Copper(II) sulfate (CuSO_4) solution.
 - Reducing agent solution (e.g., Sodium Ascorbate, freshly prepared).
 - Reaction buffer (e.g., PBS or Tris-HCl, pH 7.4).^[1]
 - Size-exclusion chromatography column (e.g., Sephadex G-25) for purification.^[12]

- Procedure:
 - In a microcentrifuge tube, combine the alkyne-modified protein and **CY5-N3**. A molar excess of the dye is typically used.
 - Add the copper (CuSO_4) and a reducing agent (sodium ascorbate) to the reaction system. [\[1\]](#) The copper catalyzes the reaction.
 - Incubate the mixture at room temperature for 30-60 minutes with gentle stirring or rotation. [\[1\]](#)
 - Following incubation, the labeled protein must be purified from excess dye and reaction components.
 - Pass the reaction mixture through a size-exclusion or desalting column to separate the larger, labeled protein from the smaller, unreacted **CY5-N3** molecules. [\[1\]](#)[\[12\]](#)
 - The purified, fluorescently labeled protein is now ready for downstream applications.

Note: Copper ions can be toxic to biological samples. For live-cell applications or sensitive systems, a copper-free Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC) should be considered. [\[1\]](#)



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